

5-Bromo-2-methoxy-4-methyl-3-nitropyridine

physical characteristics

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Compound of Interest

Compound Name: 5-Bromo-2-methoxy-4-methyl-3-nitropyridine

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Technical Guide: 5-Bromo-2-methoxy-4-methyl-3-nitropyridine

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive technical overview of the physical and chemical characteristics of **5-Bromo-2-methoxy-4-methyl-3-nitropyridine**. It is a highly functionalized pyridine derivative of significant interest in medicinal chemistry and organic synthesis, serving as a versatile intermediate for the creation of more complex molecules.^{[1][2]} This guide includes a summary of its physical properties, detailed experimental protocols for its synthesis, and conceptual diagrams illustrating its chemical reactivity and characterization workflow.

Physical and Chemical Properties

5-Bromo-2-methoxy-4-methyl-3-nitropyridine is typically available as an off-white to light yellow solid powder.^{[2][3][4]} Key quantitative data regarding its properties are summarized below for easy reference.

Table 1: General and Physical Properties

Property	Value	Source(s)
Appearance	Off-white to yellow powder/solid	[2][3][4]
Melting Point	72-78 °C	[2]
Flash Point	136.9 °C	[4]
Solubility	Chloroform, Dichloromethane, Ethyl Acetate	[4][5]
Storage Conditions	Store at 0-8 °C; Inert atmosphere	[2][5]

Table 2: Chemical Identifiers and Molecular Data

Property	Value	Source(s)
CAS Number	884495-14-1	[1][3]
Molecular Formula	C ₇ H ₇ BrN ₂ O ₃	[2][6]
Molecular Weight	247.05 g/mol	
Purity	≥ 96-99% (HPLC)	[2][5][6]
InChI Key	BGDKJBCVNNWITN-UHFFFAOYSA-N	[1][6]

Table 3: Spectroscopic Data

Type	Data	Source(s)
¹ H NMR (400 MHz, DMSO-d ₆)	δ 8.25 (s, 1H), 3.94 (s, 3H), 2.29 (s, 3H)	[3]

Experimental Protocols

Synthesis via Electrophilic Bromination

The most common route for synthesizing **5-Bromo-2-methoxy-4-methyl-3-nitropyridine** is through the electrophilic bromination of its precursor, 2-methoxy-4-methyl-3-nitropyridine.[1]

Materials:

- 2-methoxy-4-methyl-3-nitropyridine (1.49 mol)
- Acetic acid (1.5 L)
- Sodium acetate (5.37 mol)
- Bromine (Br₂) (4.00 mol)
- 10% aqueous Sodium Sulfite (Na₂SO₃) solution (1.5 L)
- Saturated aqueous Sodium Sulfite (Na₂SO₃) solution (1.5 L)
- Water

Procedure:

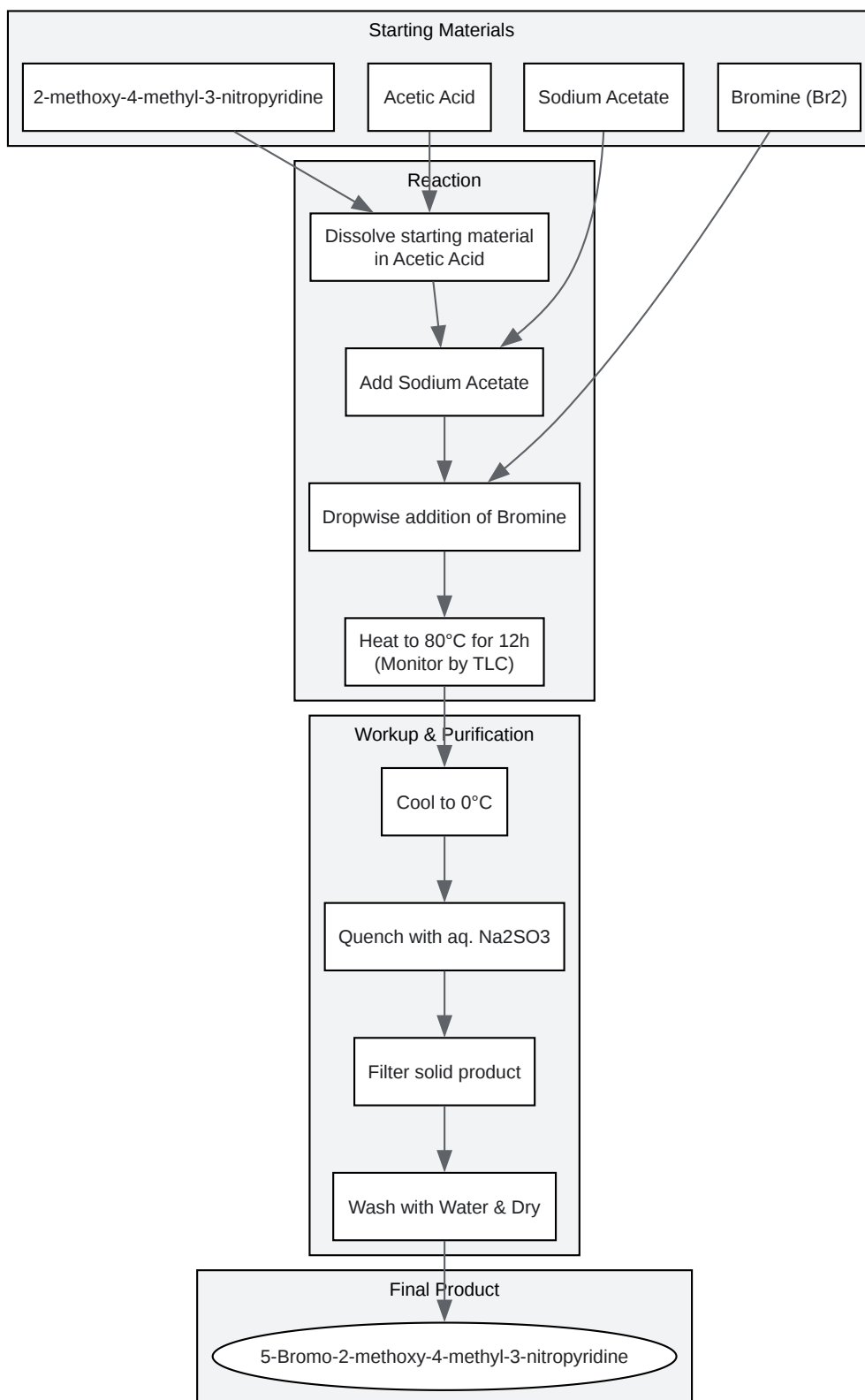
- Dissolve 2-methoxy-4-methyl-3-nitropyridine (250 g, 1.49 mol) in acetic acid (1.5 L) at room temperature with stirring.[3]
- Slowly add sodium acetate (365 g, 5.37 mol) to the solution.[3]
- Add bromine (639 g, 4.00 mol) dropwise to the stirring solution. The addition should be controlled to take less than 30 minutes.[3]
- After the addition is complete, heat the reaction mixture to 80 °C for 12 hours.[3][4] The reaction progress can be monitored using thin-layer chromatography (TLC).[3][4]
- Once the reaction is complete, cool the mixture to 0 °C.[3]
- Quench the reaction by the sequential addition of a 10% aqueous Na₂SO₃ solution (1.5 L) and a saturated aqueous Na₂SO₃ solution (1.5 L).[3][4]
- Collect the resulting solid product by filtration.[3][4]

- Wash the solid with water and dry it under reduced pressure to yield **5-bromo-2-methoxy-4-methyl-3-nitropyridine** as a light yellow solid (yield: 82.2%).[\[3\]](#)[\[4\]](#)

Visualizations

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **5-Bromo-2-methoxy-4-methyl-3-nitropyridine**.

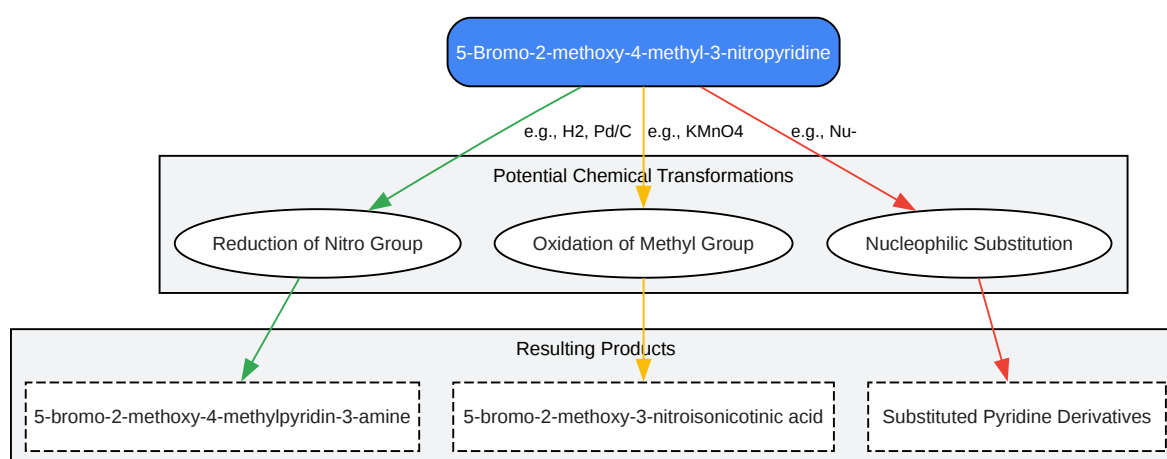


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Caption: Workflow for the synthesis of the target compound.

Key Reactivity Pathways

The functional groups on the pyridine ring allow for several key transformations, making it a valuable synthetic intermediate.[1] The electron-withdrawing nitro group, in particular, activates the ring for nucleophilic attack.[1]



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Caption: Conceptual diagram of key chemical transformations.

Applications in Research and Development

5-Bromo-2-methoxy-4-methyl-3-nitropyridine is a crucial building block in the synthesis of pharmaceuticals and agrochemicals.[2] Its structure is integral to modifying biological activity, making it a compound of interest in drug discovery programs, particularly for developing anti-cancer and anti-inflammatory agents.[2] The compound's reactivity also lends itself to the synthesis of advanced materials, dyes, and pigments.[2] For instance, it has been investigated for its potential anticancer activity by binding to bromodomains, which are involved in regulating cell division and DNA repair.[3]

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